

2-(4-Bromophenyl)ethanol proper disposal procedures

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Compound of Interest

Compound Name: 2-(4-Bromophenyl)ethanol

Cat. No.: B1265510

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Proper disposal of **2-(4-Bromophenyl)ethanol** is critical for laboratory safety and environmental protection. As a brominated organic compound, it is classified as a halogenated organic waste and requires specific handling procedures. This guide provides detailed instructions for its safe disposal in a research or drug development setting.

Chemical and Disposal Data Summary

The following table summarizes key data for **2-(4-Bromophenyl)ethanol** relevant to its disposal.

Parameter	Information
Chemical Name	2-(4-Bromophenyl)ethanol
Synonyms	p-Bromophenethyl alcohol, 4-Bromophenethyl alcohol
CAS Number	4654-39-1
Molecular Formula	C ₈ H ₉ BrO
Primary Hazards	Harmful if swallowed or in contact with skin; Causes skin and serious eye irritation; May cause respiratory irritation.[1][2][3][4][5]
Waste Classification	Halogenated Organic Hazardous Waste.[6][7][8]
Incompatible Materials	Strong oxidizing agents.[1][9]
Disposal Method	Collection for incineration in a regulated hazardous waste incinerator via a licensed professional waste disposal service.[6][10] Do not dispose of down the drain.[9][10][11]

Disposal Protocol

Follow these steps to ensure the safe and compliant disposal of **2-(4-Bromophenyl)ethanol**. This protocol is intended for a laboratory setting.

1. Personal Protective Equipment (PPE) and Safety Precautions:

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[1][11]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[1][11]
- Ventilation: Handle the chemical waste in a well-ventilated area, preferably within a chemical fume hood.[9][10]

- Handling: Wash hands thoroughly after handling.[1][5] Avoid breathing dust, fumes, or vapors.[1][2]

2. Waste Segregation and Collection:

- Identify as Halogenated Waste: **2-(4-Bromophenyl)ethanol** is a brominated organic compound and must be disposed of as halogenated organic waste.[6]
- Separate Collection: Do NOT mix with non-halogenated organic wastes, inorganic wastes (acids, bases), or other waste streams like heavy metals or P-listed wastes.[6][8]
- Select Appropriate Container:
 - Use a designated, compatible container specifically for halogenated organic waste.[7][9] Polyethylene carboys are often used.[9]
 - Ensure the container is in good condition, free of leaks or cracks, and has a tightly sealing, threaded cap.[7][12]

3. Labeling the Waste Container:

- Immediate Labeling: Label the waste container before or at the moment the first drop of waste is added.[7]
- Required Information: The label must include:
 - The words "Hazardous Waste".[7][8]
 - The full chemical name: "Waste **2-(4-Bromophenyl)ethanol**". Do not use abbreviations or chemical formulas.[7]
 - If mixed with other halogenated solvents, list all constituents and their approximate percentages.[6][8]
 - Clearly identify the applicable hazards (e.g., Toxic, Irritant).[8]

4. Storage of Waste Container:

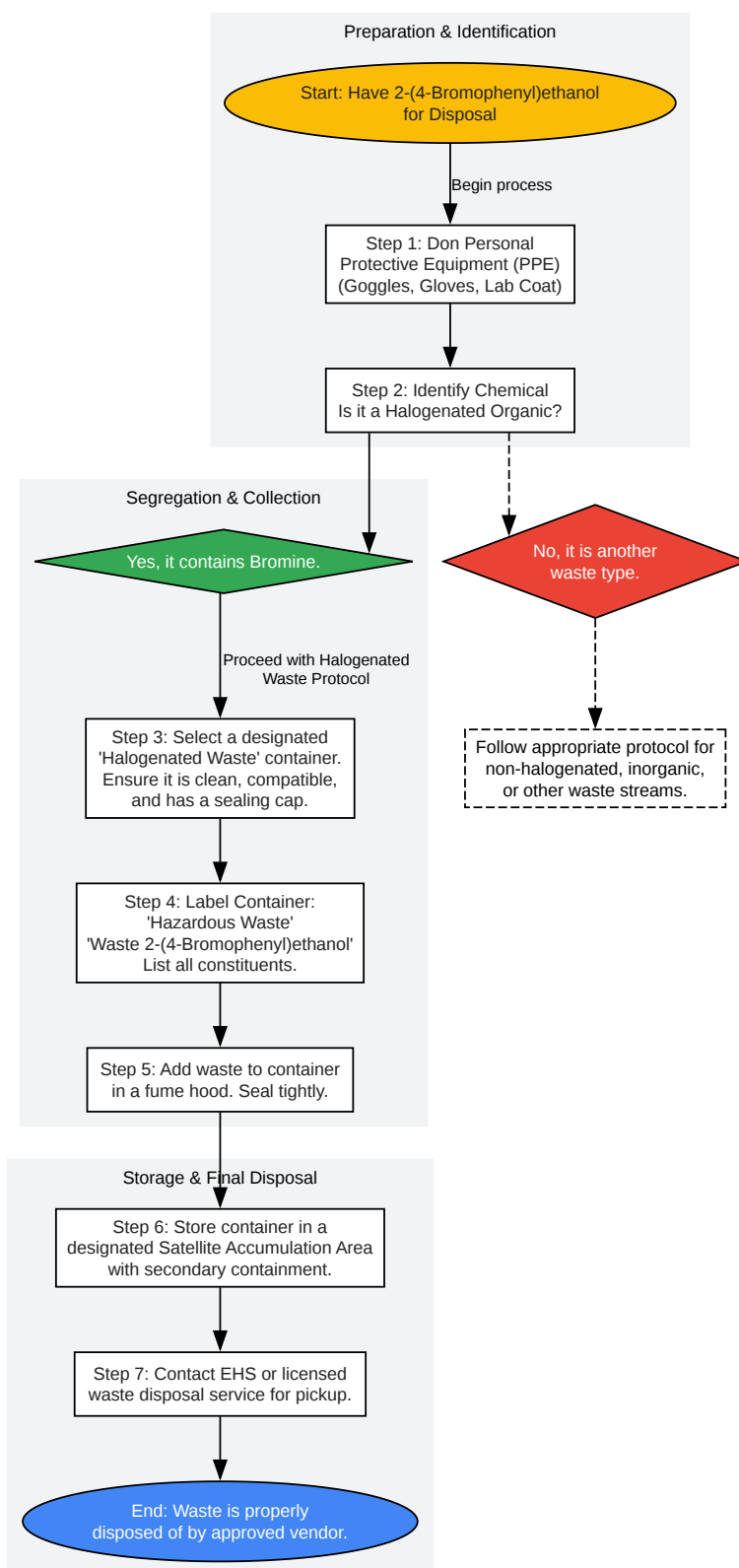
- Closed Container: Keep the waste container tightly closed except when actively adding waste.[\[7\]](#)[\[8\]](#)
- Storage Location: Store the container in a designated satellite accumulation area.[\[8\]](#) This should be a cool, dry, and well-ventilated location away from incompatible materials.[\[7\]](#)[\[9\]](#)
- Secondary Containment: Store the container in secondary containment to prevent spills.[\[8\]](#)

5. Final Disposal:

- Professional Disposal: Arrange for waste pickup through your institution's Environmental Health & Safety (EHS) office or a licensed professional waste disposal service.[\[10\]](#)
- Regulatory Compliance: Disposal must be in accordance with all local, regional, and national hazardous waste regulations.[\[2\]](#)[\[11\]](#) Chemical waste generators are responsible for ensuring complete and accurate classification and disposal.[\[2\]](#)[\[11\]](#)

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **2-(4-Bromophenyl)ethanol**.



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Caption: Workflow for the disposal of **2-(4-Bromophenyl)ethanol**.

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